

# "Literature review of Oxirane, 2-methyl-3-(1-methylethyl)-"

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Oxirane, 2-methyl-3-(1-methylethyl)-

Cat. No.: B075206

[Get Quote](#)

## Literature Review: Oxirane, 2-methyl-3-(1-methylethyl)-

An In-depth Technical Guide on a Sparsely Characterized Epoxide

For Researchers, Scientists, and Drug Development Professionals

### Abstract

This technical guide provides a comprehensive literature review of **Oxirane, 2-methyl-3-(1-methylethyl)-**, also known by its CAS Registry Number 1192-31-0 and synonyms such as 4-methyl-2,3-epoxypentane and 2-isopropyl-3-methyloxirane. Despite its simple structure, this epoxide is not extensively documented in publicly available scientific literature. This review consolidates the available chemical and physical data, proposes a general synthetic approach based on established chemical principles, and identifies significant gaps in the existing knowledge, particularly concerning its biological activity and detailed experimental protocols. The aim is to provide a foundational resource for researchers interested in the synthesis, characterization, and potential applications of this compound.

### Introduction

**Oxirane, 2-methyl-3-(1-methylethyl)-**, is a saturated three-membered cyclic ether. The epoxide functional group is of significant interest in organic synthesis and medicinal chemistry

due to its inherent ring strain, which makes it susceptible to ring-opening reactions with a variety of nucleophiles. This reactivity allows for the introduction of diverse functionalities and the construction of complex molecular architectures. While many epoxides have been investigated for their biological activities, including antimicrobial and cytotoxic effects, the specific biological profile of **Oxirane, 2-methyl-3-(1-methylethyl)-** remains largely unexplored in the current body of scientific literature.

This guide summarizes the known physicochemical properties of the title compound, outlines a general and plausible synthetic methodology, and presents the limited available spectroscopic data for related isomers. A critical aspect of this review is the identification of the current lack of quantitative biological data and detailed experimental protocols, highlighting opportunities for future research in this area.

## Physicochemical Properties

The fundamental physicochemical properties of **Oxirane, 2-methyl-3-(1-methylethyl)-** have been primarily derived from computational models and database entries. A summary of these properties is presented in Table 1.

Property	Value	Source
Molecular Formula	C <sub>6</sub> H <sub>12</sub> O	PubChem[1]
Molecular Weight	100.16 g/mol	PubChem[1]
CAS Registry Number	1192-31-0	PubChem[1]
IUPAC Name	2-methyl-3-(1-methylethyl)oxirane	PubChem[1]
Synonyms	4-methyl-2,3-epoxypentane, 2-isopropyl-3-methyloxirane	PubChem[1]
XLogP3-AA (Computed)	1.7	PubChem[1]
Hydrogen Bond Donor Count	0	PubChem[1]
Hydrogen Bond Acceptor Count	1	PubChem[1]
Rotatable Bond Count	1	PubChem[1]
Exact Mass	100.088815002 Da	PubChem[1]
Topological Polar Surface Area	12.5 Å <sup>2</sup>	PubChem[1]

## Synthesis

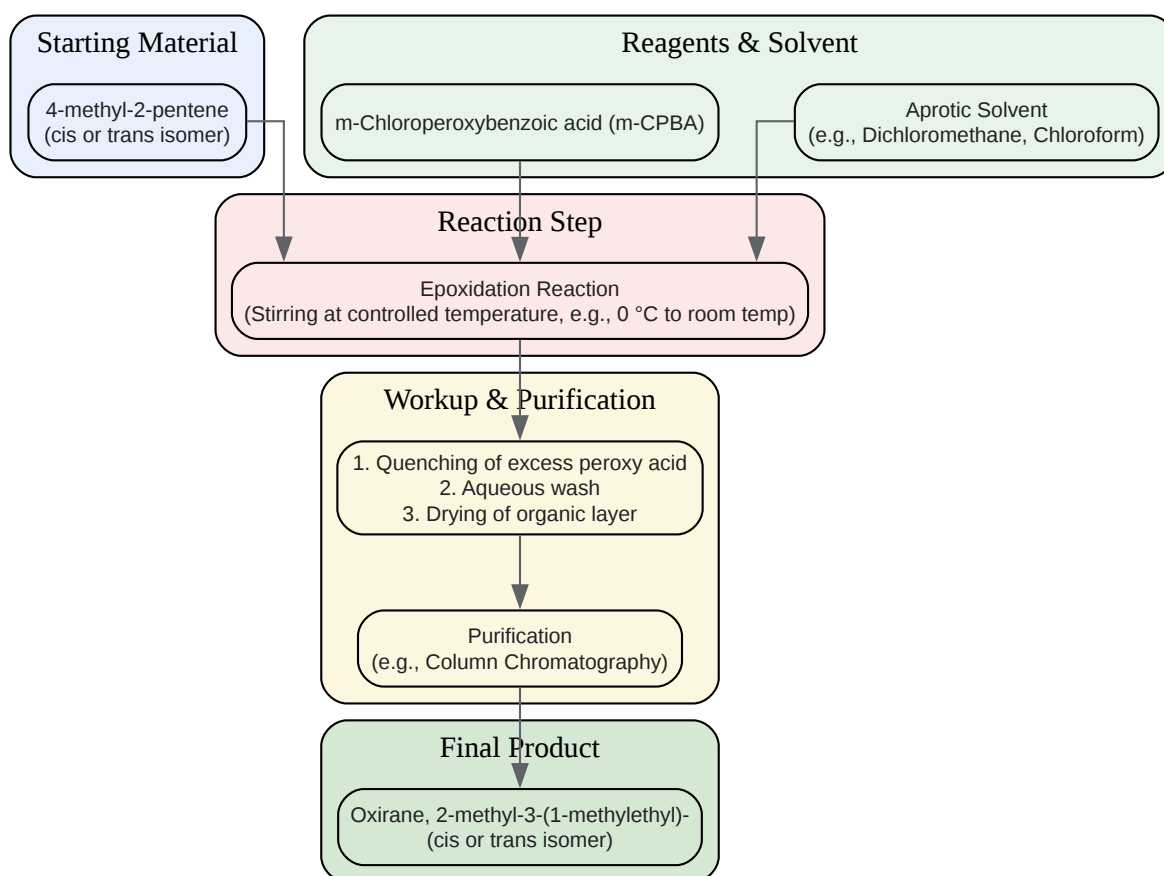
A specific, detailed experimental protocol for the synthesis of **Oxirane, 2-methyl-3-(1-methylethyl)-** with reported yields is not readily available in the surveyed literature. However, based on fundamental principles of organic chemistry, the most direct and common method for the synthesis of this epoxide would be the epoxidation of its corresponding alkene, 4-methyl-2-pentene.

## Proposed Synthetic Pathway: Epoxidation of 4-methyl-2-pentene

The epoxidation of an alkene is a well-established transformation, typically achieved using a peroxy acid. Meta-chloroperoxybenzoic acid (m-CPBA) is a widely used reagent for this purpose due to its commercial availability, relative stability, and high efficiency. The reaction

proceeds via a concerted mechanism, often referred to as the "butterfly mechanism," where the oxygen atom is transferred from the peroxy acid to the double bond of the alkene.

The logical workflow for this synthesis is depicted in the following diagram:



[Click to download full resolution via product page](#)

**Figure 1:** Proposed workflow for the synthesis of **Oxirane, 2-methyl-3-(1-methylethyl)-**.

## General Experimental Protocol (Hypothetical)

The following is a generalized, hypothetical protocol for the epoxidation of 4-methyl-2-pentene.

Note: This protocol has not been experimentally validated for this specific substrate and should

be adapted and optimized based on laboratory experiments.

- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stir bar, dissolve 4-methyl-2-pentene (1 equivalent) in a suitable aprotic solvent, such as dichloromethane (DCM) or chloroform. Cool the solution to 0 °C in an ice bath.
- **Reagent Addition:** To the cooled solution, add m-CPBA (typically 1.1 to 1.5 equivalents) portion-wise over a period of 15-30 minutes, ensuring the temperature remains low.
- **Reaction Monitoring:** Allow the reaction to stir at 0 °C and then gradually warm to room temperature. Monitor the progress of the reaction by thin-layer chromatography (TLC) or gas chromatography (GC) until the starting alkene is consumed.
- **Workup:** Upon completion, quench the excess peroxy acid by adding a reducing agent, such as a saturated aqueous solution of sodium thiosulfate or sodium sulfite. Transfer the mixture to a separatory funnel and wash sequentially with a saturated aqueous solution of sodium bicarbonate (to remove m-chlorobenzoic acid) and brine.
- **Isolation:** Dry the organic layer over an anhydrous drying agent (e.g., sodium sulfate or magnesium sulfate), filter, and concentrate the solvent under reduced pressure.
- **Purification:** Purify the crude product by flash column chromatography on silica gel using a suitable eluent system (e.g., a mixture of hexanes and ethyl acetate) to afford the pure epoxide.

**Expected Stereochemistry:** The epoxidation reaction is stereospecific. Therefore, the epoxidation of (E)-4-methyl-2-pentene will yield the trans-epoxide, while the epoxidation of (Z)-4-methyl-2-pentene will yield the cis-epoxide.

## Spectroscopic Characterization

Specific spectroscopic data (<sup>1</sup>H NMR, <sup>13</sup>C NMR, IR, MS) for **Oxirane, 2-methyl-3-(1-methylethyl)-** is not available in the reviewed literature. However, data for the related isomer, 1,2-Epoxy-4-methylpentane, is available and can serve as a point of reference.

Table 2: Spectroscopic Data for 1,2-Epoxy-4-methylpentane (CAS 23850-78-4)

Data Type	Key Features	Source
<sup>13</sup> C NMR	A literature reference points to a <sup>13</sup> C NMR spectrum for this compound, but the specific chemical shifts are not readily available without accessing the primary source.	SpectraBase[2]
Mass Spectrum (EI)	The mass spectrum is available in the NIST WebBook.	NIST WebBook[3]

It is anticipated that the <sup>1</sup>H NMR spectrum of **Oxirane, 2-methyl-3-(1-methylethyl)-** would show characteristic signals for the protons on the oxirane ring, typically in the range of 2.5-3.5 ppm. The isopropyl and methyl groups would exhibit signals in the upfield region. The <sup>13</sup>C NMR spectrum would show signals for the two carbons of the epoxide ring in the range of approximately 40-60 ppm. An IR spectrum would be expected to show C-O-C stretching vibrations for the epoxide ring around 1250 cm<sup>-1</sup> and 800-950 cm<sup>-1</sup>.

## Biological Activity

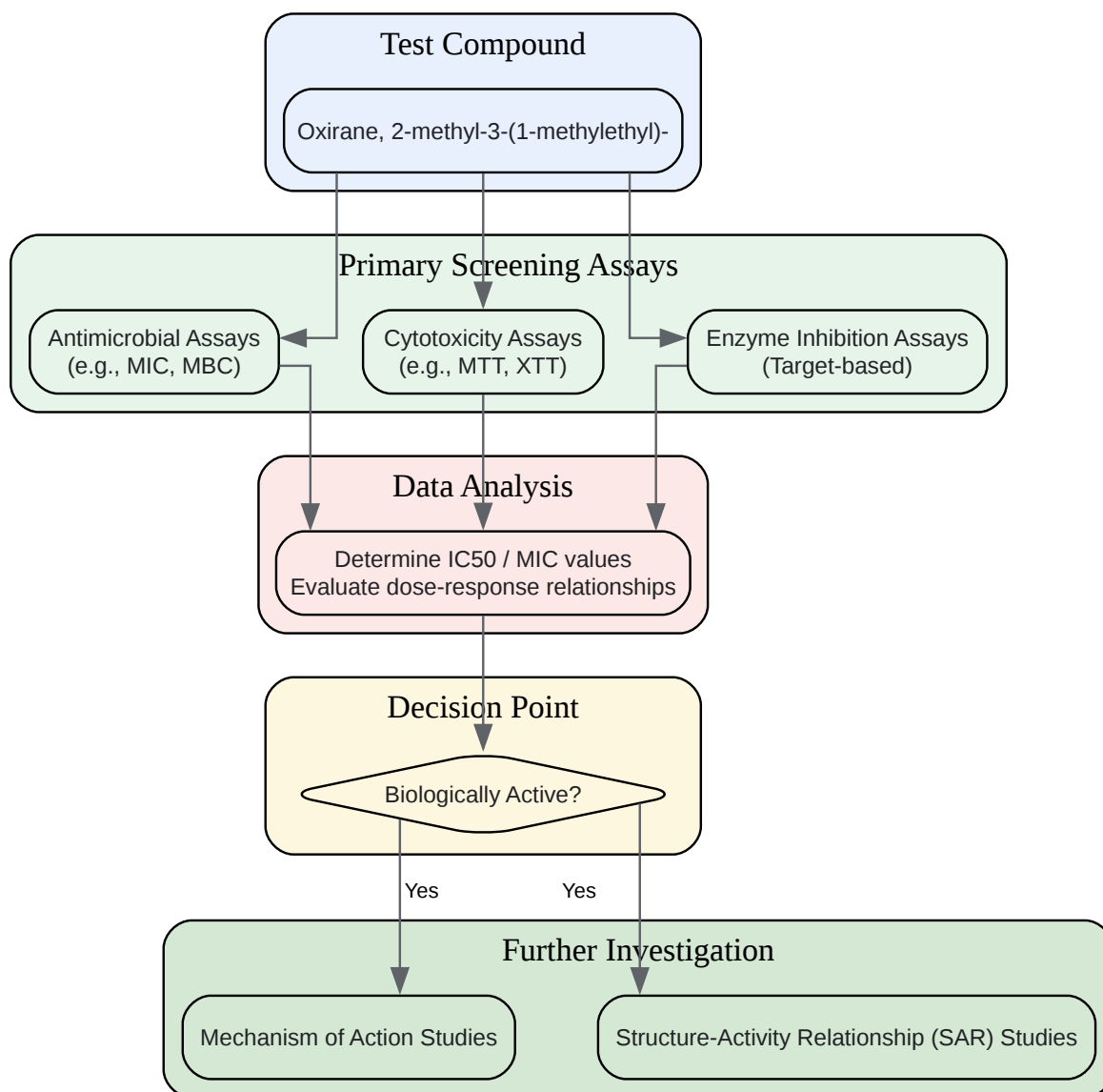
A thorough search of the scientific literature, including major chemical and biological databases, did not yield any specific reports on the biological activity of **Oxirane, 2-methyl-3-(1-methylethyl)-**. While the epoxide moiety is a feature in some biologically active molecules, and some commercial epoxy resins have demonstrated antimicrobial properties, there is no direct evidence to suggest any particular biological function for this specific compound.[4][5]

The absence of data on the biological activity of this compound represents a significant knowledge gap. Future research could involve screening this epoxide for a range of biological activities, including but not limited to:

- Antimicrobial activity: Against a panel of pathogenic bacteria and fungi.
- Cytotoxicity: Against various cancer cell lines to assess any potential anticancer effects.

- Enzyme inhibition: Targeting specific enzymes where an epoxide might act as an electrophilic trap.

A general workflow for preliminary biological screening is proposed below:



[Click to download full resolution via product page](#)

**Figure 2:** A logical workflow for the initial biological evaluation of **Oxirane, 2-methyl-3-(1-methylethyl)-**.

## Conclusion and Future Directions

**Oxirane, 2-methyl-3-(1-methylethyl)-** is a simple epoxide for which there is a significant lack of published experimental data. This review has consolidated the available information on its physicochemical properties and proposed a general synthetic route. The primary conclusion of this literature survey is that the biological activity and detailed characterization of this compound remain unexplored.

For researchers in drug discovery and materials science, this presents an opportunity. The synthesis and subsequent biological screening of this compound could lead to the discovery of novel biological activities. Furthermore, the detailed spectroscopic characterization and the development of a robust, high-yielding synthetic protocol would be valuable contributions to the chemical literature. Future work should focus on the practical synthesis and purification of this epoxide, followed by a comprehensive spectroscopic analysis and a broad-based screening for biological activity.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 4-methyl-2,3-epoxypentane, cis - Chemical & Physical Properties by Cheméo [cheméo.com]
- 2. spectrabase.com [spectrabase.com]
- 3. Propylene oxide [webbook.nist.gov]
- 4. 4-Methyl-2-pentene, (2Z)- | C<sub>6</sub>H<sub>12</sub> | CID 5326159 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. pcliv.ac.uk [pcliv.ac.uk]
- To cite this document: BenchChem. ["Literature review of Oxirane, 2-methyl-3-(1-methylethyl)-"]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b075206#literature-review-of-oxirane-2-methyl-3-1-methylethyl]



**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)